

# Application Note: Comprehensive Analytical Characterization of Methyl 4-(piperidine-4-carbonyl)benzoate

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## Compound of Interest

Compound Name: *Methyl 4-(piperidine-4-carbonyl)benzoate*

Cat. No.: B13277641

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## Introduction

**Methyl 4-(piperidine-4-carbonyl)benzoate** is a chemical intermediate with significant potential in pharmaceutical research and development. Its structure, incorporating a piperidine ring attached to a methyl benzoate core, makes it a valuable building block for the synthesis of more complex molecules with potential therapeutic applications.<sup>[1][2][3]</sup> Accurate and comprehensive characterization of this compound is paramount to ensure its identity, purity, and stability, which are critical parameters in the drug development pipeline.

This application note provides a detailed guide for researchers, scientists, and drug development professionals on the analytical methods for the thorough characterization of **Methyl 4-(piperidine-4-carbonyl)benzoate**. The protocols and insights provided are grounded in established analytical principles and aim to deliver a robust and validated understanding of the molecule's physicochemical properties.

# Nuclear Magnetic Resonance (NMR) Spectroscopy: Structural Elucidation

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules. Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for confirming the molecular structure of **Methyl 4-(piperidine-4-carbonyl)benzoate**.

## Expertise & Experience: The "Why" Behind the Experiment

$^1\text{H}$  NMR provides information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. For **Methyl 4-(piperidine-4-carbonyl)benzoate**, we expect distinct signals for the aromatic protons, the piperidine ring protons, and the methyl ester protons. The integration of these signals will confirm the relative number of protons in each environment, while the splitting patterns will reveal which protons are adjacent to one another.

$^{13}\text{C}$  NMR provides information on the number of different types of carbon atoms and their chemical environment. This is particularly useful for identifying the carbonyl carbons of the ester and ketone functionalities, as well as the distinct carbons of the aromatic and piperidine rings.

## Protocol: $^1\text{H}$ and $^{13}\text{C}$ NMR Spectroscopy

Instrumentation: 400 MHz (or higher) NMR Spectrometer

Sample Preparation:

- Accurately weigh 5-10 mg of **Methyl 4-(piperidine-4-carbonyl)benzoate**.
- Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform- $d$  ( $\text{CDCl}_3$ ) or Dimethyl Sulfoxide- $d_6$  ( $\text{DMSO}-d_6$ )).
- Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.

#### $^1\text{H}$ NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment (zg30 or similar).
- Spectral Width: -2 to 12 ppm.
- Number of Scans: 16-64 (depending on sample concentration).
- Relaxation Delay: 1-2 seconds.

#### $^{13}\text{C}$ NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled experiment (e.g., zgpg30).
- Spectral Width: 0 to 220 ppm.
- Number of Scans: 1024 or more (as  $^{13}\text{C}$  has a low natural abundance).
- Relaxation Delay: 2-5 seconds.

## Expected Data and Interpretation

The following table summarizes the predicted chemical shifts for **Methyl 4-(piperidine-4-carbonyl)benzoate**. These predictions are based on the analysis of structurally similar compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#)

| Assignment                                        | Predicted <sup>1</sup> H<br>Chemical Shift<br>(ppm) | Multiplicity | Integration | Predicted <sup>13</sup> C<br>Chemical Shift<br>(ppm) |
|---------------------------------------------------|-----------------------------------------------------|--------------|-------------|------------------------------------------------------|
| Aromatic Protons<br>(ortho to ester)              | ~8.0                                                | Doublet      | 2H          | ~130                                                 |
| Aromatic Protons<br>(ortho to ketone)             | ~7.9                                                | Doublet      | 2H          | ~128                                                 |
| Methyl Ester<br>Protons (-OCH <sub>3</sub> )      | ~3.9                                                | Singlet      | 3H          | ~52                                                  |
| Piperidine Proton<br>(-CH-)                       | ~3.5                                                | Multiplet    | 1H          | ~45                                                  |
| Piperidine<br>Protons (-CH <sub>2</sub> -N)       | ~3.2 (axial), ~2.8<br>(equatorial)                  | Multiplets   | 4H          | ~43                                                  |
| Piperidine<br>Protons (-CH <sub>2</sub> -<br>C=O) | ~2.0 (axial), ~1.8<br>(equatorial)                  | Multiplets   | 4H          | ~28                                                  |
| Carbonyl Carbon<br>(Ester)                        | -                                                   | -            | -           | ~166                                                 |
| Carbonyl Carbon<br>(Ketone)                       | -                                                   | -            | -           | ~210                                                 |
| Aromatic Carbon<br>(ipso-ester)                   | -                                                   | -            | -           | ~132                                                 |
| Aromatic Carbon<br>(ipso-ketone)                  | -                                                   | -            | -           | ~138                                                 |

## High-Performance Liquid Chromatography (HPLC): Purity Determination

HPLC is the cornerstone for assessing the purity of pharmaceutical compounds. A well-developed HPLC method can separate the main compound from any impurities, starting materials, or by-products.

## Expertise & Experience: The "Why" Behind the Experiment

A reversed-phase HPLC method is the logical choice for a molecule like **Methyl 4-(piperidine-4-carbonyl)benzoate**, which has moderate polarity. A C18 column provides a non-polar stationary phase that will retain the analyte based on its hydrophobicity. The mobile phase, a mixture of an aqueous buffer and an organic solvent (like acetonitrile or methanol), is used to elute the compound. By running a gradient, where the proportion of the organic solvent is increased over time, we can effectively separate compounds with a range of polarities. UV detection is suitable as the benzene ring contains a chromophore that absorbs UV light.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Protocol: Reversed-Phase HPLC

Instrumentation: HPLC system with a UV detector, autosampler, and column oven.

Chromatographic Conditions:

- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- Gradient:
  - 0-2 min: 5% B
  - 2-15 min: 5% to 95% B
  - 15-18 min: 95% B
  - 18-19 min: 95% to 5% B
  - 19-25 min: 5% B
- Flow Rate: 1.0 mL/min.

- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.

#### Sample Preparation:

- Prepare a stock solution of **Methyl 4-(piperidine-4-carbonyl)benzoate** in the mobile phase (e.g., 1 mg/mL in 50:50 Water:Acetonitrile).
- From the stock solution, prepare a working solution at a concentration of approximately 0.1 mg/mL.
- Filter the working solution through a 0.45 µm syringe filter before injection.

## Data Presentation: Purity Analysis

The purity of the sample is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

| Parameter      | Result                       |
|----------------|------------------------------|
| Retention Time | ~8.5 min (Expected)          |
| Peak Area      | (Value from integration)     |
| Purity (%)     | >98% (Typical specification) |

## Mass Spectrometry (MS): Molecular Weight Confirmation

Mass spectrometry is an essential technique for confirming the molecular weight of a compound and, with high-resolution instruments, for determining its elemental composition.

## Expertise & Experience: The "Why" Behind the Experiment

Electrospray ionization (ESI) is a soft ionization technique suitable for polar molecules like **Methyl 4-(piperidine-4-carbonyl)benzoate**, as it tends to produce the protonated molecular ion  $[M+H]^+$  with minimal fragmentation.<sup>[11][12]</sup> A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, can measure the mass-to-charge ratio ( $m/z$ ) with high accuracy, allowing for the confirmation of the molecular formula. The fragmentation pattern can also provide structural information, with expected cleavages at the ester and amide-like bonds, and within the piperidine ring.<sup>[13][14][15]</sup>

## Protocol: LC-MS (ESI-TOF)

Instrumentation: Liquid Chromatography system coupled to a High-Resolution Mass Spectrometer (e.g., ESI-TOF).

LC Conditions: (Can be the same as the HPLC method described above)

MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Mass Range: 50-500  $m/z$ .
- Capillary Voltage: 3.5 kV.
- Drying Gas Flow: 8 L/min.
- Drying Gas Temperature: 300 °C.

## Data Presentation: Molecular Formula Confirmation

| Parameter               | Value                      |
|-------------------------|----------------------------|
| Molecular Formula       | $C_{14}H_{17}NO_3$         |
| Exact Mass (Calculated) | 247.1208                   |
| $[M+H]^+$ (Observed)    | (Experimental $m/z$ value) |
| Mass Error (ppm)        | < 5 ppm (Typical for HRMS) |

## Infrared (IR) Spectroscopy: Functional Group Identification

IR spectroscopy is a rapid and simple technique for identifying the presence of key functional groups in a molecule.

### Expertise & Experience: The "Why" Behind the Experiment

For **Methyl 4-(piperidine-4-carbonyl)benzoate**, the key functional groups that will give rise to characteristic absorption bands are the carbonyl groups of the ester and the ketone, the C-O stretch of the ester, the C-N stretch of the piperidine, and the C-H stretches of the aromatic and aliphatic portions. The positions of the carbonyl stretches can be particularly informative.<sup>[1][16]</sup>

### Protocol: Attenuated Total Reflectance (ATR) - FTIR

Instrumentation: FTIR Spectrometer with an ATR accessory.

Sample Preparation:

- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact.

Acquisition:

- Spectral Range: 4000-400  $\text{cm}^{-1}$ .
- Resolution: 4  $\text{cm}^{-1}$ .
- Number of Scans: 16.

### Data Presentation: Characteristic IR Absorption Bands

| Vibrational Mode                   | Expected Wavenumber (cm <sup>-1</sup> ) |
|------------------------------------|-----------------------------------------|
| N-H Stretch (if present as a salt) | ~3200-3400                              |
| Aromatic C-H Stretch               | ~3000-3100                              |
| Aliphatic C-H Stretch              | ~2800-3000                              |
| Ester Carbonyl (C=O) Stretch       | ~1720                                   |
| Ketone Carbonyl (C=O) Stretch      | ~1685                                   |
| Aromatic C=C Stretch               | ~1600, ~1450                            |
| Ester C-O Stretch                  | ~1280                                   |

## Thermal Analysis: Melting Point and Thermal Stability

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information about the thermal properties of a material.

## Expertise & Experience: The "Why" Behind the Experiment

DSC is used to determine the melting point of a crystalline solid, which is a key indicator of its purity. A sharp melting endotherm is indicative of a pure compound.<sup>[17][18]</sup> TGA measures the change in mass of a sample as a function of temperature. This is useful for determining the thermal stability of the compound and identifying the temperature at which it begins to decompose.<sup>[19]</sup>

## Protocol: DSC and TGA

Instrumentation: DSC and TGA instruments.

DSC Protocol:

- Accurately weigh 2-5 mg of the sample into an aluminum pan and seal it.

- Heat the sample from ambient temperature to a temperature above the expected melting point (e.g., 25 °C to 200 °C) at a heating rate of 10 °C/min under a nitrogen atmosphere.

TGA Protocol:

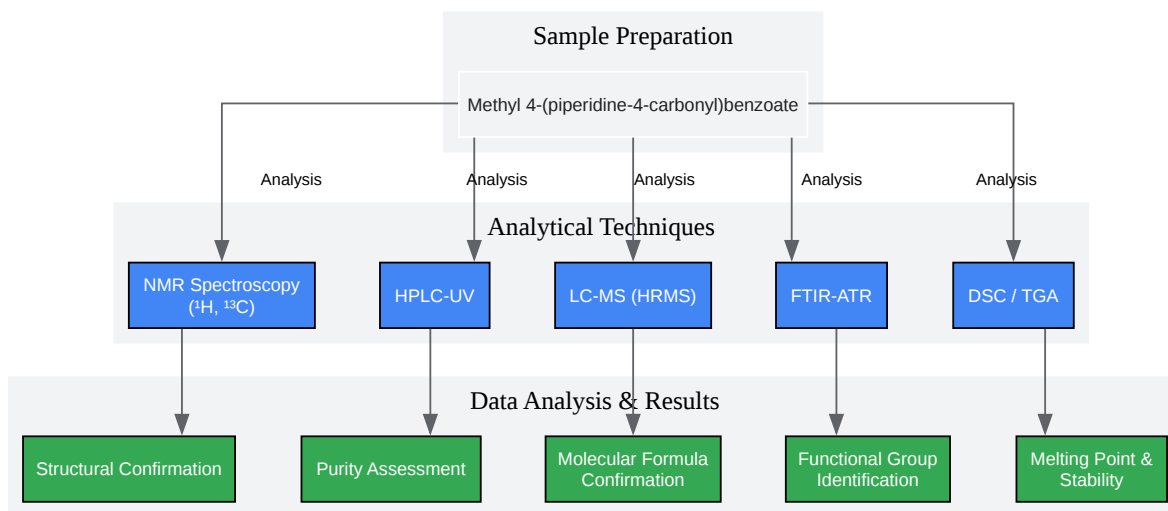
- Accurately weigh 5-10 mg of the sample into a ceramic or platinum pan.
- Heat the sample from ambient temperature to a high temperature (e.g., 25 °C to 600 °C) at a heating rate of 10 °C/min under a nitrogen atmosphere.

## Data Presentation: Thermal Properties

| Parameter                   | Result              |
|-----------------------------|---------------------|
| DSC                         |                     |
| Onset of Melting            | (Temperature in °C) |
| Peak of Melting Endotherm   | (Temperature in °C) |
| TGA                         |                     |
| Onset of Decomposition (Td) | (Temperature in °C) |
| Mass Loss at Td             | (%)                 |

## Visualizations

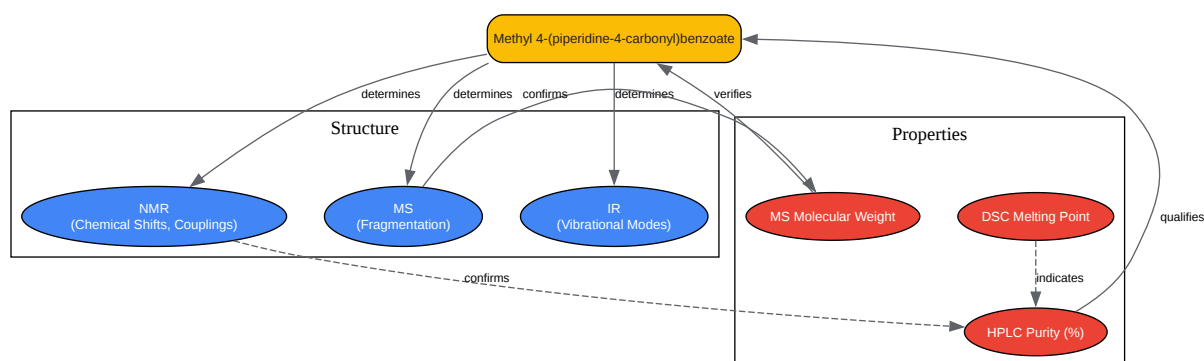
## Experimental Workflow for Characterization



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Caption: Workflow for the comprehensive analytical characterization of **Methyl 4-(piperidine-4-carbonyl)benzoate**.

## Logical Relationship of Analytical Data



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Caption: Interrelation of analytical data for the holistic characterization of the target compound.

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